

JB170 Technical Support Center: Troubleshooting Off-Target Effects

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Compound of Interest

Compound Name: JB170

Cat. No.: B15622043

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Welcome to the technical support center for **JB170**, a potent and specific PROTAC (Proteolysis Targeting Chimera) degrader of Aurora Kinase A (AURORA-A). This resource is designed for researchers, scientists, and drug development professionals to help anticipate, identify, and control for potential off-target effects during your experiments.

Frequently Asked Questions (FAQs)

Q1: What is **JB170** and how does it work?

JB170 is a heterobifunctional molecule designed to induce the targeted degradation of AURORA-A.^[1] It is composed of three key components:

- An AURORA-A binder: A ligand derived from the selective AURORA-A inhibitor, Alisertib.^[2]
- An E3 ligase recruiter: A thalidomide moiety that binds to the Cereblon (CRBN) E3 ubiquitin ligase.^[2]
- A flexible linker: A chemical linker connecting the Alisertib and thalidomide moieties.^[3]

JB170 works by forming a ternary complex between AURORA-A and CRBN, which leads to the polyubiquitination of AURORA-A, marking it for degradation by the 26S proteasome.[3] This degradation-based mechanism eliminates both the catalytic and non-catalytic functions of AURORA-A.[4]

Q2: What are the potential sources of off-target effects for **JB170**?

Potential off-target effects of **JB170** can arise from several sources:

- Off-target binding of the Alisertib moiety: While Alisertib is selective for AURORA-A, it may bind to other kinases with lower affinity, particularly at higher concentrations.[2]
- Off-target effects of the thalidomide moiety: Thalidomide and its analogs are known to have a range of biological activities and can affect proteins other than Cereblon.[2]
- Formation of unproductive ternary complexes: **JB170** could potentially mediate the formation of a ternary complex between an off-target protein and Cereblon, leading to the degradation of unintended proteins.[2]
- The "Hook Effect": At very high concentrations, **JB170** can form binary complexes with either AURORA-A or Cereblon, which are not productive for degradation and can lead to complex cellular responses.[2]

Q3: I'm observing a cellular phenotype that is not consistent with AURORA-A depletion. How can I determine if this is an off-target effect?

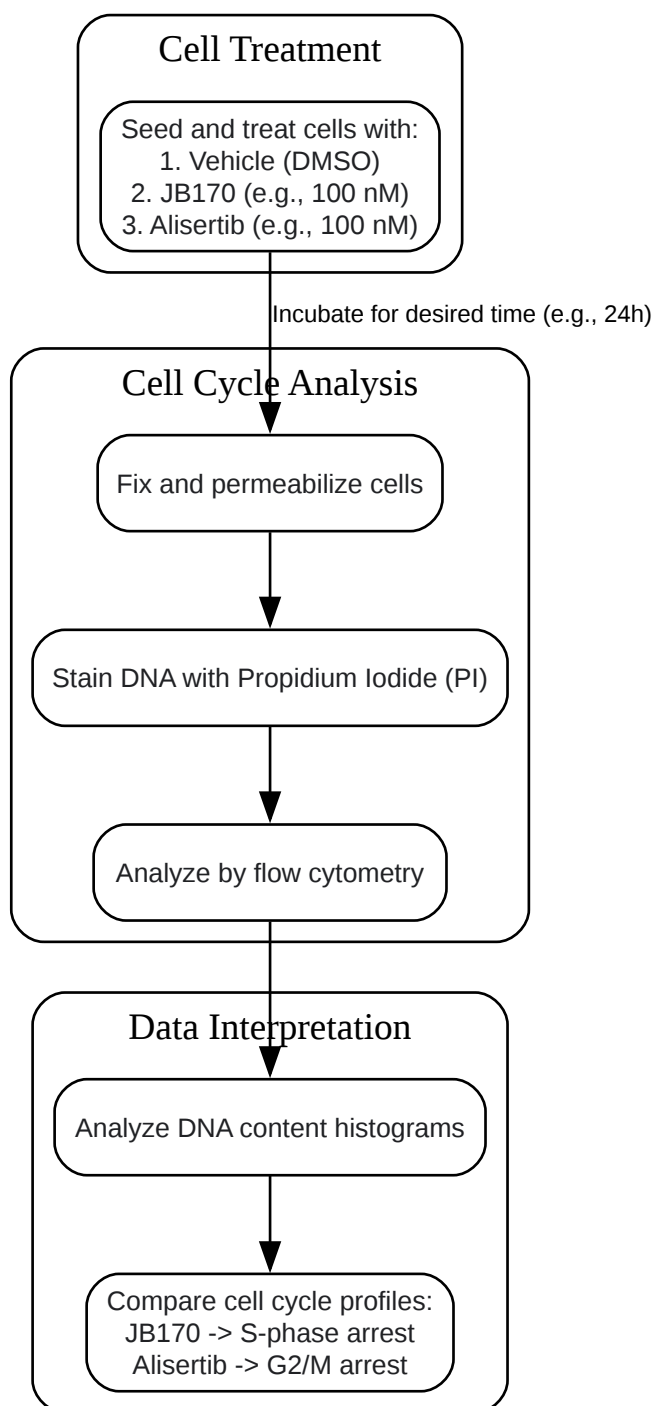
If you observe a phenotype that is not expected from AURORA-A depletion, such as a different cell cycle arrest point than the known S-phase arrest, it is crucial to perform control experiments to investigate potential off-target effects.[1][5] The troubleshooting guides below provide detailed protocols for these experiments.

Troubleshooting Guides

Guide 1: Validating On-Target Degradation and Distinguishing from Kinase Inhibition

A key indicator of on-target **JB170** activity is the induction of S-phase arrest, which is distinct from the G2/M arrest typically caused by AURORA-A kinase inhibitors like Alisertib.[1] This difference highlights the role of **JB170** in eliminating non-catalytic functions of AURORA-A.

Experimental Workflow: Comparative Cell Cycle Analysis



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Caption: Workflow for comparing cell cycle effects of **JB170** and Alisertib.

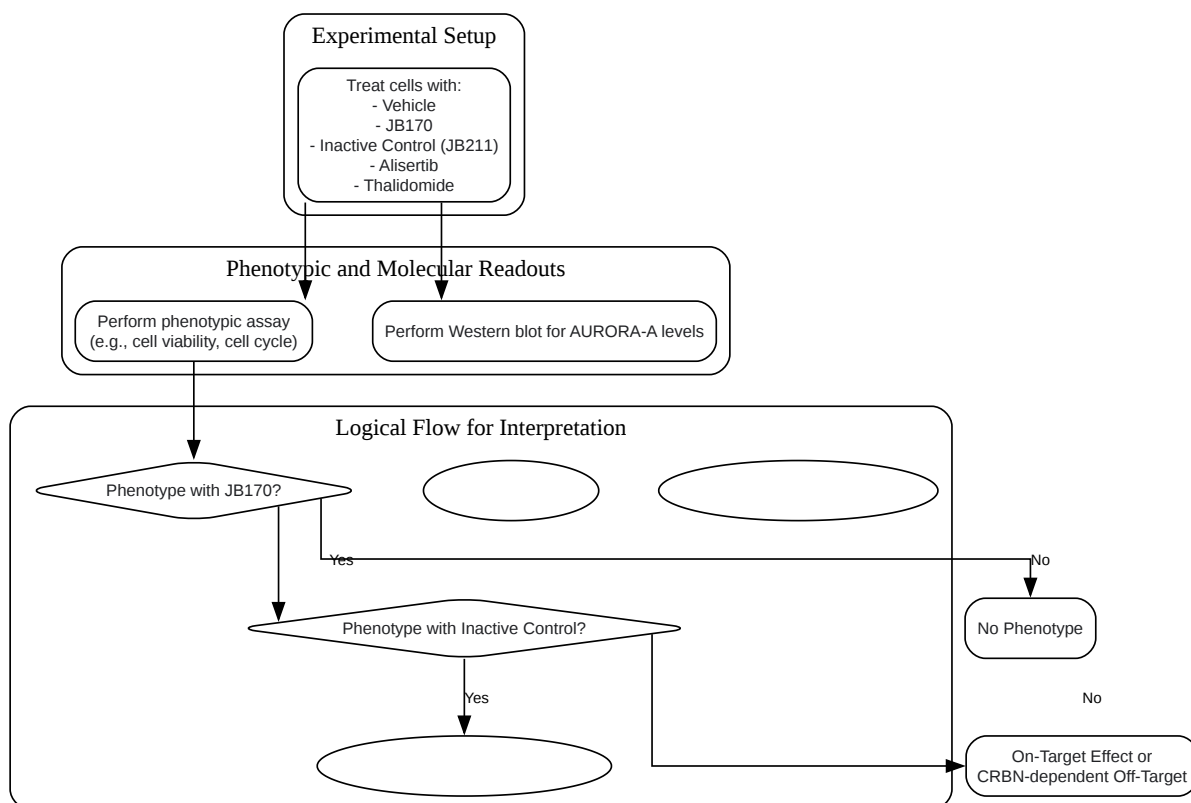
Guide 2: Differentiating On-Target vs. Off-Target Effects with Control Compounds

To confirm that the observed phenotype is due to the specific degradation of AURORA-A via the PROTAC mechanism, it is essential to use appropriate control compounds.

Key Control Compounds:

- Inactive Control (e.g., JB211): A methylated analog of **JB170** that cannot bind to Cereblon. This control helps to determine if the observed effects are Cereblon-dependent.[5]
- Parent Molecules: Treating cells with Alisertib and thalidomide separately can help identify if the phenotype is caused by the individual components of **JB170**.[5]

Experimental Workflow: Using Control Compounds



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Caption: Troubleshooting workflow using control compounds.

Guide 3: Identifying Off-Target Proteins

If off-target effects are suspected, unbiased proteomics approaches can identify other proteins that are degraded or engaged by **JB170**.

Recommended Methodologies:

- Global Quantitative Proteomics (e.g., SILAC or TMT Mass Spectrometry): This method identifies and quantifies changes in protein abundance across the entire proteome following **JB170** treatment.[\[5\]](#)[\[6\]](#)
- Kinobeads-Based Kinase Selectivity Profiling: This affinity chromatography-mass spectrometry approach can identify kinases that bind to **JB170**.[\[5\]](#)
- Cellular Thermal Shift Assay (CETSA): This technique can be used to confirm target engagement in intact cells and can be adapted with mass spectrometry (MS-CETSA) to identify off-target binding.[\[2\]](#)

Experimental Protocol: Global Quantitative Proteomics (SILAC)

- Cell Culture and Labeling: Culture cells (e.g., MV4-11) in "light" (normal), "medium" (containing $^{13}\text{C}_6$ -lysine and $^{13}\text{C}_6$ -arginine), and "heavy" (containing $^{13}\text{C}_6^{15}\text{N}_4$ -arginine and $^{13}\text{C}_6^{15}\text{N}_2$ -lysine) SILAC media.
- Treatment: Treat "light" labeled cells with vehicle (DMSO), "medium" labeled cells with **JB170** (e.g., 100 nM), and "heavy" labeled cells with Alisertib (e.g., 100 nM) for a defined period (e.g., 6 hours).[\[6\]](#)
- Cell Lysis and Protein Digestion: Combine equal numbers of cells from each condition, lyse the cells, and digest the proteins into peptides using trypsin.
- LC-MS/MS Analysis: Analyze the peptide mixture using liquid chromatography-tandem mass spectrometry (LC-MS/MS).
- Data Analysis: Quantify the relative abundance of proteins between the different treatment groups. A significant decrease in the abundance of a protein in the **JB170**-treated sample compared to the controls would indicate potential off-target degradation.

Data Presentation

Table 1: Quantitative Data Summary for **JB170**

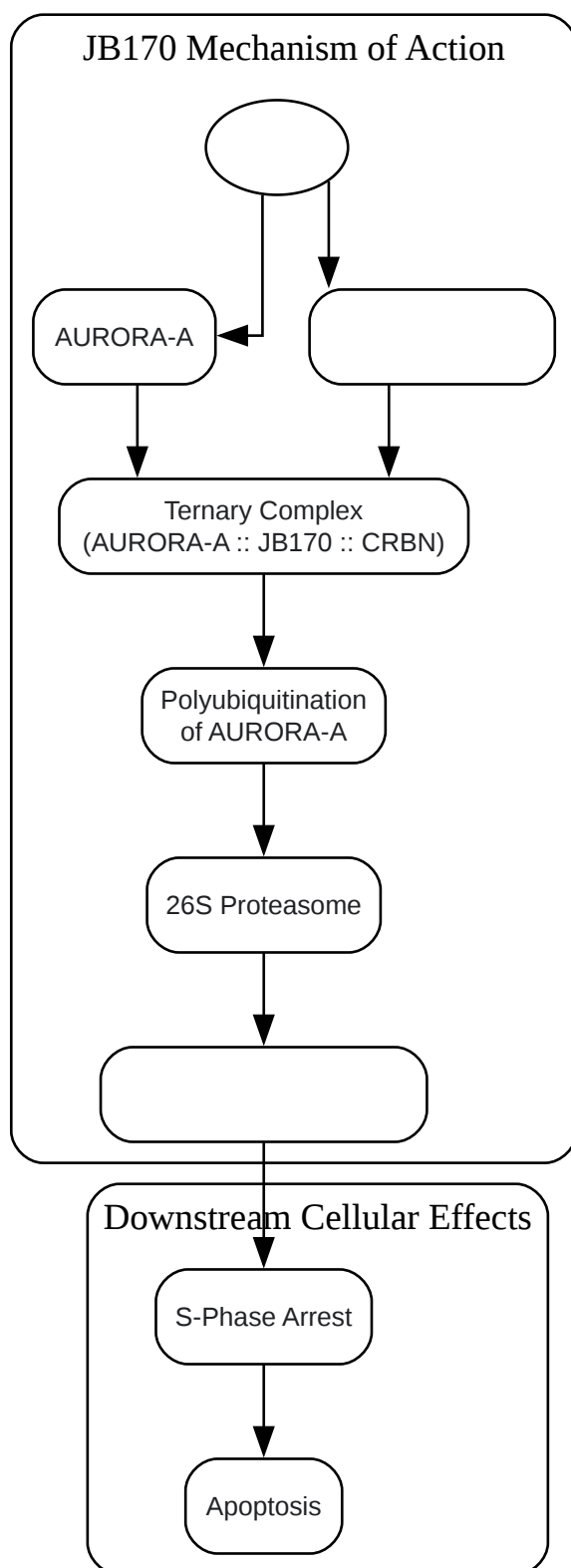
Parameter	Value	Cell Line	Description
DC ₅₀	28 nM	MV4-11	The half-maximal degradation concentration of AURORA-A.[4]
EC ₅₀ (AURORA-A)	193 nM	Not specified	The half-maximal effective concentration for binding to AURORA-A.[4]
EC ₅₀ (AURORA-B)	1.4 μM	Not specified	The half-maximal effective concentration for binding to AURORA-B, demonstrating selectivity for AURORA-A.[4]

Table 2: Selectivity Profile of Alisertib and **JB170** from Kinobeads Profiling

Protein	Alisertib Kdapp (nM)	JB170 Kdapp (nM)
AURORA-A	7	99
AURORA-B	90	5100
ACAD10	19	253
ABL2	214	>10000
AK2	215	>10000

Data from Kinobead selectivity profiling in MV4-11 cell lysates.[5]

Signaling Pathway Diagram



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Caption: **JB170**-mediated degradation of AURORA-A and downstream effects.

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References

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